

# Comparative Analysis of Seymour Duncan SJM-3 and SJM-2 Jazzmaster Pickups

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## Compound of Interest

Compound Name: SJM-3

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For researchers, scientists, and professionals in the field of audio engineering and music technology, this guide provides a detailed comparative analysis of the Seymour Duncan **SJM-3** and SJM-2 pickups for the Fender Jazzmaster guitar. The comparison is based on publicly available specifications and user feedback, presenting a quantitative and qualitative overview of their performance characteristics.

## Data Presentation: Quantitative Pickup Specifications

The following table summarizes the key technical specifications for the **SJM-3** Quarter Pound and SJM-2 Hot Jazzmaster pickups. These parameters are crucial in determining the tonal output and electrical behavior of the pickups.

Specification	SJM-3 Quarter Pound (Neck)	SJM-3 Quarter Pound (Bridge)	SJM-2 Hot (Neck)	SJM-2 Hot (Bridge)
DC Resistance	11.85 kΩ	12.97 kΩ	Not specified	Not specified
Resonant Peak	5.2 KHz	5.0 KHz	Not specified	Not specified
Magnet Type	.25" Alnico V Rods	.25" Alnico V Rods	Alnico V	Alnico V
EQ (Bass/Mid/Treb)	9 / 5 / 6	9 / 5 / 6	Not specified	Not specified
Cable Type	Single Conductor PVC	Single Conductor PVC	Not specified	Not specified

Note: Detailed specifications for the SJM-2 Hot model are not consistently available in the provided search results. The comparison will heavily rely on the descriptive analysis from user experiences and manufacturer's notes.

## Qualitative Performance Comparison

Feature	SJM-3 Quarter Pound	SJM-2 Hot
Tonal Character	Described as having a full frequency response with "slammin' output". <sup>[1][2]</sup> It offers more punch and drive compared to the SJM-2. <sup>[1][2]</sup>	Characterized by a higher output and more pronounced midrange than vintage Jazzmaster pickups, resulting in a thicker, more aggressive tone. <sup>[3]</sup>
Sound Profile	Provides more sustain for lead work. It has a significant amount of bass, slightly scooped mids, and higher highs. <sup>[4]</sup>	Delivers a hotter output with increased mids and lows for a fuller and more aggressive sound compared to vintage models. <sup>[3]</sup>
Musical Genres	Ideal for surf, jazz, blues, classic rock, and heavy rock. <sup>[1][2]</sup> Also suitable for punk rock and post-grunge. <sup>[5]</sup>	Excels in rock, punk, and alternative genres that require more punch and presence. <sup>[3]</sup>
User Impression	Perceived as "gritty & wild". <sup>[4]</sup>	Considered a good choice for those who find vintage pickups to be lacking in output and midrange. <sup>[3]</sup>
Pickup Pairing	The Quarter-Pound™ bridge pickup is often used with the SJM-2 Hot neck pickup for tonal versatility. <sup>[1][2]</sup>	Can be paired with an SJM-3 at the bridge to achieve a versatile tonal palette. <sup>[1][2]</sup>

## Experimental Protocols: Evaluating Pickup Performance

To objectively evaluate the performance of the **SJM-3** and SJM-2 pickups, the following experimental protocols are recommended. These protocols are designed to capture the sonic characteristics and electrical properties of the pickups in a controlled environment.

### 1. Frequency Response Analysis:

- Objective: To measure the frequency response of each pickup.
- Methodology:
  - Install the pickup in a standardized Fender Jazzmaster guitar.
  - Use a consistent set of strings, and ensure the guitar is properly set up (intonation, action).
  - Connect the guitar output directly to a high-impedance input of an audio interface.
  - Record the output signal while plucking each open string with a consistent force.
  - Use a spectrum analyzer software to plot the frequency spectrum of the recorded signal for each string.
  - Repeat the process for both the neck and bridge versions of the **SJM-3** and SJM-2.
  - Compare the resulting frequency response curves, paying close attention to the resonant peak and the overall tonal balance.

## 2. Total Harmonic Distortion (THD) Measurement:

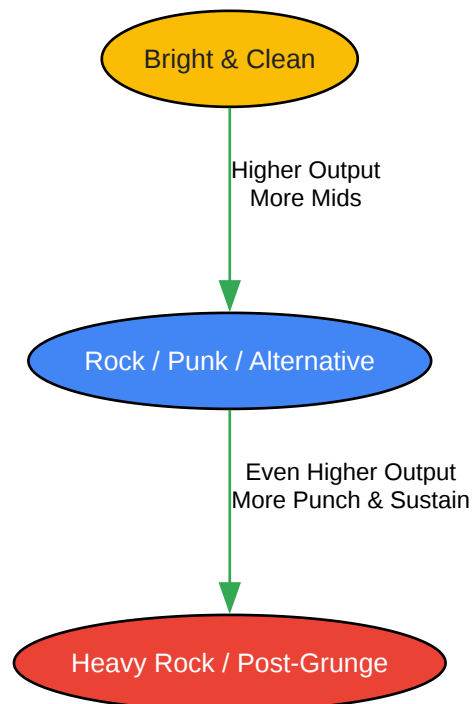
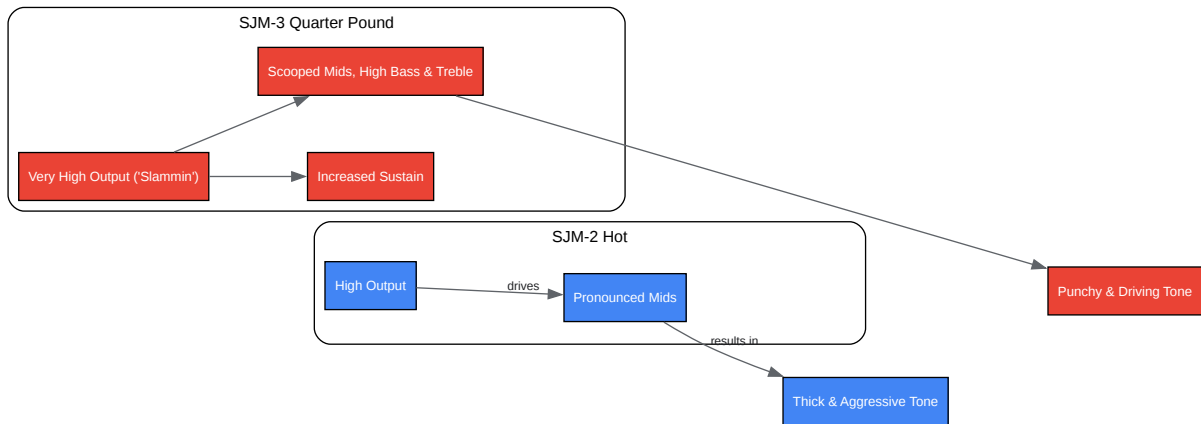
- Objective: To quantify the level of distortion introduced by the pickups at various input signal levels.
- Methodology:
  - Use the same setup as in the frequency response analysis.
  - Play a series of single notes and chords at varying dynamics (from soft to hard).
  - Record the output signal.
  - Analyze the recorded audio using a THD meter or software to measure the percentage of total harmonic distortion.
  - Compare the THD values between the **SJM-3** and SJM-2 to assess their relative "cleanliness" and "hotness".

### 3. Subjective Listening Tests:

- Objective: To gather qualitative data on the perceived sound of the pickups.
- Methodology:
  - Conduct a blind listening test with a panel of experienced guitarists and audio engineers.
  - Play a variety of musical phrases (riffs, chords, solos) through a standardized amplifier with a flat EQ setting.
  - Record the output of the amplifier using a high-quality microphone.
  - Have the panelists rate the pickups on a set of subjective criteria, such as "warmth," "clarity," "aggressiveness," and "sustain."
  - Compile and analyze the ratings to identify perceptual differences between the **SJM-3** and SJM-2.

## Visualizations: Tonal Profile and Application

The following diagrams illustrate the conceptual tonal profiles and typical applications of the **SJM-3** and SJM-2 pickups.



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